

A Comparative Crystallographic Analysis of Spirocyclic Carboxylic Acids: Unveiling Structural Nuances

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Compound of Interest

Compound Name: *Spiro[4.4]nonane-1-carboxylic acid*

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A deep dive into the solid-state architecture of spiro[4.4]nonane and spiro[3.3]heptane dicarboxylic acid derivatives, offering insights for rational drug design and materials science.

In the realm of medicinal chemistry and materials science, the rigid, three-dimensional frameworks of spirocyclic compounds present a compelling scaffold for the design of novel molecules with precisely controlled spatial arrangements. The conformational rigidity and unique topology of these systems can significantly influence their biological activity and material properties. X-ray crystallography remains the gold standard for elucidating the precise three-dimensional structure of these molecules, providing invaluable data on bond lengths, bond angles, and intermolecular interactions that govern their solid-state behavior.

This guide provides a comparative analysis of the single-crystal X-ray crystallographic data for two representative spirocyclic dicarboxylic acids: (2R,3R)-1,4-dioxaspiro[4.4]nonane-2,3-dicarboxylic acid and d-spiro[3.3]heptane-2,6-dicarboxylic acid. Through a detailed examination of their crystal structures, we will explore the impact of the spirocyclic core on molecular conformation and crystal packing, offering insights that can guide the design of future spiro-based compounds.

The Crystallographic Workflow: From Crystal to Structure

The determination of a molecular structure through single-crystal X-ray diffraction is a meticulous process that transforms a well-ordered crystal into a detailed three-dimensional model of its constituent molecules. The causality behind each step is crucial for obtaining high-quality, reliable data.



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Figure 1: A generalized workflow for single-crystal X-ray crystallographic analysis.

Experimental Protocol: A Step-by-Step Guide

- **Crystal Growth:** High-quality single crystals are paramount. For small organic molecules like the ones discussed, slow evaporation of a saturated solution is a common and effective technique. The choice of solvent is critical; a solvent system in which the compound has moderate solubility is ideal to promote slow, ordered crystal growth. For instance, single crystals of (2R,3R)-1,4-dioxaspiro[4.4]nonane-2,3-dicarboxylic acid were successfully grown from an ethyl acetate/hexane mixture^{[1][2]}.
- **Crystal Selection and Mounting:** A suitable crystal, typically 0.1-0.3 mm in each dimension and free of visible defects, is selected under a microscope. It is then mounted on a goniometer head, often using a cryoprotectant oil to prevent degradation from the X-ray beam and to allow for data collection at low temperatures, which minimizes thermal vibrations and improves data quality.
- **X-ray Data Collection:** The mounted crystal is placed in a diffractometer and irradiated with a monochromatic X-ray beam. As the crystal is rotated, a series of diffraction patterns are collected on a detector. The angles and intensities of the diffracted X-ray beams are recorded.

- **Data Processing and Reduction:** The raw diffraction images are processed to integrate the intensities of each reflection and to apply corrections for experimental factors such as absorption and crystal decay. This step yields a file containing the Miller indices (h,k,l) and the intensity of each reflection.
- **Structure Solution:** The "phase problem," a central challenge in crystallography, is tackled at this stage. For small molecules, direct methods are often successful in determining the initial phases of the structure factors, which allows for the calculation of an initial electron density map.
- **Structure Refinement:** The initial atomic model is refined against the experimental data using least-squares methods. This iterative process adjusts atomic positions, and thermal parameters to minimize the difference between the observed and calculated structure factors.
- **Validation and Analysis:** The final refined structure is validated to ensure its chemical and crystallographic reasonability. This includes checking bond lengths, angles, and for any unresolved electron density. The final structural data, including atomic coordinates and crystallographic parameters, are then ready for detailed analysis.

Structural Analysis of (2R,3R)-1,4-dioxaspiro[4.4]nonane-2,3-dicarboxylic acid

The crystal structure of (2R,3R)-1,4-dioxaspiro[4.4]nonane-2,3-dicarboxylic acid reveals a fascinating interplay of intramolecular conformation and intermolecular hydrogen bonding.

Figure 2: Schematic representation of the molecular structure of a spiro[4.4]nonane dicarboxylic acid derivative.

The molecule crystallizes in the monoclinic space group $P2_1$, with one molecule in the asymmetric unit[1][2]. The two cyclopentane rings of the spiro[4.4]nonane core adopt a twisted conformation, a common feature for five-membered rings that helps to alleviate torsional strain. The carboxylic acid groups are positioned on adjacent carbons of one of the cyclopentane rings.

Table 1: Crystallographic Data for (2R,3R)-1,4-dioxaspiro[4.4]nonane-2,3-dicarboxylic acid

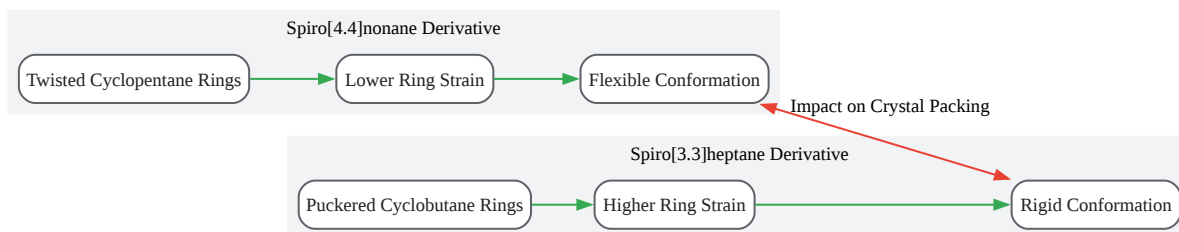
Parameter	Value
Chemical Formula	C ₉ H ₁₂ O ₆
Formula Weight	216.19
Crystal System	Monoclinic
Space Group	P2 ₁
a (Å)	6.928(2)
b (Å)	8.486(3)
c (Å)	7.609(2)
β (°)	93.25(3)
Volume (Å ³)	446.5(2)
Z	2
Density (calculated) (g/cm ³)	1.607
Hydrogen Bonding	Yes (Extensive network)
CCDC Number	1853435

Data obtained from Acta Crystallographica Section E[2]

A key feature of the crystal packing is the extensive network of intermolecular hydrogen bonds formed between the carboxylic acid groups of adjacent molecules. This hydrogen bonding network plays a crucial role in the formation of a stable, three-dimensional supramolecular architecture.

Comparative Analysis: Spiro[4.4]nonane vs. Spiro[3.3]heptane

To understand the influence of the spirocyclic core on the molecular structure, we compare the crystallographic data of the spiro[4.4]nonane derivative with that of d-spiro[3.3]heptane-2,6-dicarboxylic acid. The latter features a more strained spiro[3.3]heptane core composed of two cyclobutane rings.



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Figure 3: Conformational differences between spiro[4.4]nonane and spiro[3.3]heptane dicarboxylic acid derivatives.

The crystal structure of d-spiro[3.3]heptane-2,6-dicarboxylic acid reveals that the cyclobutane rings are puckered, a necessity to relieve some of the inherent angle strain in a four-membered ring. The increased ring strain in the spiro[3.3]heptane system leads to a more rigid overall molecular conformation compared to the spiro[4.4]nonane derivative.

Table 2: Comparison of Key Crystallographic Parameters

Parameter	(2R,3R)-1,4-dioxaspiro[4.4]nonane-2,3-dicarboxylic acid	d-spiro[3.3]heptane-2,6-dicarboxylic acid
Crystal System	Monoclinic	Monoclinic
Space Group	P2 ₁	C2
Ring Conformation	Twisted	Puckered
Molecular Rigidity	More Flexible	More Rigid
Intermolecular Interactions	Dominated by COOH hydrogen bonding	Dominated by COOH hydrogen bonding

This comparison highlights how the nature of the spirocyclic core directly influences the conformational flexibility of the molecule, which in turn can affect its ability to interact with biological targets or to self-assemble into specific crystalline architectures.

Conclusion

The X-ray crystallographic analysis of spirocyclic carboxylic acids provides fundamental insights into their three-dimensional structure and solid-state behavior. The comparison between a spiro[4.4]nonane and a spiro[3.3]heptane derivative clearly demonstrates the impact of ring size and inherent strain on molecular conformation. This detailed structural information is invaluable for researchers in drug discovery and materials science, enabling the rational design of new spirocyclic molecules with tailored properties. The extensive hydrogen-bonding networks observed in both structures also underscore the importance of these non-covalent interactions in directing crystal packing and influencing physical properties such as solubility and melting point.

References

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